

Kuwanon E: A Technical Guide to Its Chemical, Physical, and Biological Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Kuwanon E

Cat. No.: B8033896

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Kuwanon E is a notable flavonoid compound predominantly isolated from the root bark of *Morus alba* L., commonly known as the white mulberry tree.^[1] As a member of the flavonoid family, **Kuwanon E** has garnered significant interest within the scientific community for its diverse biological activities. This technical guide provides a comprehensive overview of the chemical and physical properties of **Kuwanon E**, detailed experimental protocols for its analysis, and an exploration of its known biological effects and associated signaling pathways. All quantitative data is presented in a structured format for clarity and ease of comparison.

Chemical and Physical Properties

Kuwanon E is a prenylated flavonoid, characterized by the presence of a geranyl group attached to the B-ring of the flavanone structure. This structural feature is crucial for its biological activity.

Data Summary

The fundamental chemical and physical properties of **Kuwanon E** are summarized in the table below for easy reference.

Property	Value	Source
IUPAC Name	(2S)-2-[5-[(2E)-3,7-dimethylocta-2,6-dienyl]-2,4-dihydroxyphenyl]-5,7-dihydroxy-2,3-dihydrochromen-4-one	[1]
CAS Number	68401-05-8	[1]
Molecular Formula	C ₂₅ H ₂₈ O ₆	[1]
Molecular Weight	424.5 g/mol	[1]
Appearance	Powder	[1]
Purity	>98%	[1]
Melting Point	132 - 136 °C	
Boiling Point	678.3 ± 55.0 °C at 760 mmHg	
Density	1.3 ± 0.1 g/cm ³	
Flash Point	232.0 ± 25.0 °C	
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	
Natural Source	Root bark of Morus alba L.	[1]

Biological Activities and Signaling Pathways

Kuwanon E has been reported to exhibit a range of biological activities, primarily centered around its cytotoxic and anti-inflammatory properties.

Cytotoxic Activity

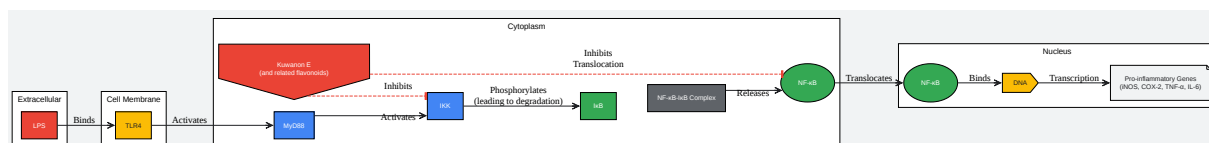
Kuwanon E has demonstrated cytotoxic effects against various human cancer cell lines. Notably, it shows activity against the THP-1 human monocytic leukemic cell line with an IC₅₀ value of 4.0 ± 0.08 µM.[2][3] Studies on other flavonoids isolated from Morus nigra have also

shown cytotoxicity against murine leukemia P-388 cells.[4] The cytotoxic effects of flavonoids from *Morus alba* have also been observed in HeLa cell lines.[5]

Anti-inflammatory Activity

Research on compounds isolated from *Morus alba*, including **Kuwanon E**, has highlighted significant anti-inflammatory potential. While studies often focus on co-isolated compounds like Kuwanon T and Sanggenon A, the general findings suggest that these flavonoids can inhibit the production of key inflammatory mediators. This includes a reduction in nitric oxide (NO), prostaglandin E2 (PGE₂), interleukin-6 (IL-6), and tumor necrosis factor- α (TNF- α) in lipopolysaccharide (LPS)-stimulated macrophage and microglial cells.[6][7]

The anti-inflammatory mechanism of related mulberry flavonoids is linked to the modulation of specific signaling pathways. These compounds have been shown to inhibit the activation of the nuclear factor kappa B (NF- κ B) signaling pathway.[6][7] Additionally, they can induce the expression of heme oxygenase-1 (HO-1) through the activation of the nuclear factor erythroid 2-related factor 2 (Nrf2).[6][7]



[Click to download full resolution via product page](#)

Caption: NF- κ B signaling pathway and points of inhibition by mulberry flavonoids.

Cholinesterase Inhibition

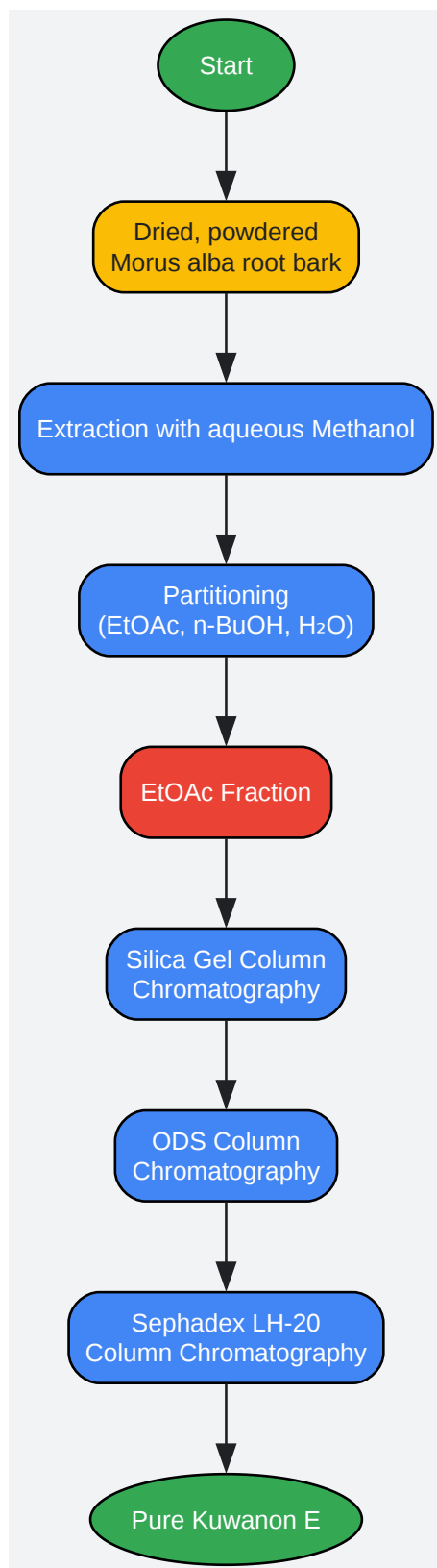
Kuwanon E has been identified as an inhibitor of cholinesterase enzymes. This activity is significant in the context of neurodegenerative diseases like Alzheimer's, where the inhibition of acetylcholinesterase (AChE) is a key therapeutic strategy.

Experimental Protocols

This section provides detailed methodologies for key experiments relevant to the study of **Kuwanon E**.

Isolation and Purification of Kuwanon E

The general procedure for isolating **Kuwanon E** from *Morus alba* root bark involves solvent extraction followed by multi-step chromatographic purification.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Kuwanon T and Sanggenon a Isolated from Morus alba Exert Anti-Inflammatory Effects by Regulating NF- κ B and HO-1/Nrf2 Signaling Pathways in BV2 and RAW264.7 Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Kuwanon E | CAS#:68401-05-8 | Chemsrce [chemsrc.com]
- 4. researchgate.net [researchgate.net]
- 5. scialert.net [scialert.net]
- 6. Kuwanon T and Sanggenon A Isolated from Morus alba Exert Anti-Inflammatory Effects by Regulating NF- κ B and HO-1/Nrf2 Signaling Pathways in BV2 and RAW264.7 Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Kuwanon E: A Technical Guide to Its Chemical, Physical, and Biological Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8033896#chemical-and-physical-properties-of-kuwanon-e]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com